

Synthesis of trans-1,2-dimethoxycyclohexane: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 1,2-Dimethoxycyclohexane

CAS No.: 30363-80-5

Cat. No.: B12323671

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the laboratory synthesis of trans-**1,2-dimethoxycyclohexane**, a valuable building block in organic synthesis. The procedure is presented in a two-step sequence, commencing with the synthesis of the precursor, trans-1,2-cyclohexanediol, from cyclohexene, followed by its conversion to the target molecule via a Williamson ether synthesis. This protocol is designed to be a practical resource for researchers in organic chemistry, medicinal chemistry, and drug development.

Data Presentation

The following table summarizes the key quantitative data for the starting materials, intermediate, and final product involved in this synthesis.

Compound	Molecular Formula	Molar Mass (g/mol)	Physical State	Melting Point (°C)	Boiling Point (°C)	Expected Yield (%)
Cyclohexene	C ₆ H ₁₀	82.15	Colorless liquid	-104	83	-
trans-1,2-Cyclohexanediol	C ₆ H ₁₂ O ₂	116.16	White solid	101-104	231-233	~70-80%
trans-1,2-Dimethoxycyclohexane	C ₈ H ₁₆ O ₂	144.21	Colorless liquid	N/A	N/A	High

Experimental Protocols

The synthesis of **trans-1,2-dimethoxycyclohexane** is achieved through a two-step process. The first step involves the dihydroxylation of cyclohexene to form trans-1,2-cyclohexanediol. The second step is the double methylation of the diol using a Williamson ether synthesis.

Step 1: Synthesis of trans-1,2-Cyclohexanediol from Cyclohexene

This procedure is adapted from a well-established method for the anti-dihydroxylation of alkenes.

Materials:

- Cyclohexene
- Formic acid (88%)
- Hydrogen peroxide (30%)
- Sodium hydroxide (NaOH)

- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ice bath
- Round-bottom flask
- Stirring apparatus
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place 1.0 mole of cyclohexene.
- **Preparation of Performic Acid:** In a separate beaker, carefully prepare performic acid by slowly adding 1.4 moles of 30% hydrogen peroxide to 13.7 moles of 88% formic acid, while cooling in an ice bath.
- **Addition of Performic Acid:** Slowly add the prepared performic acid to the stirred cyclohexene in the round-bottom flask. Maintain the reaction temperature between 40-45 °C using an ice bath.
- **Reaction:** After the addition is complete, continue stirring the mixture at 40 °C for one hour, and then leave it to stand at room temperature overnight.
- **Work-up:**
 - Remove the excess formic acid and water by distillation under reduced pressure using a rotary evaporator.

- To the viscous residue, add a cold solution of 80 g of NaOH in 150 ml of water in small portions, ensuring the temperature does not exceed 45 °C.
- Warm the alkaline solution to 45 °C and extract the product with ethyl acetate (3 x 100 mL).
- Combine the organic layers and wash them with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent and remove the solvent by rotary evaporation.
 - The crude product can be purified by distillation under reduced pressure to yield trans-1,2-cyclohexanediol as a white solid. The expected yield is approximately 70-80%.

Step 2: Synthesis of trans-1,2-Dimethoxycyclohexane via Williamson Ether Synthesis

This protocol describes the double methylation of trans-1,2-cyclohexanediol.

Materials:

- trans-1,2-Cyclohexanediol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF) or Dimethylformamide (DMF)
- Methyl iodide (CH₃I)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

- Inert atmosphere apparatus (e.g., nitrogen or argon line)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Chromatography column (optional)

Procedure:

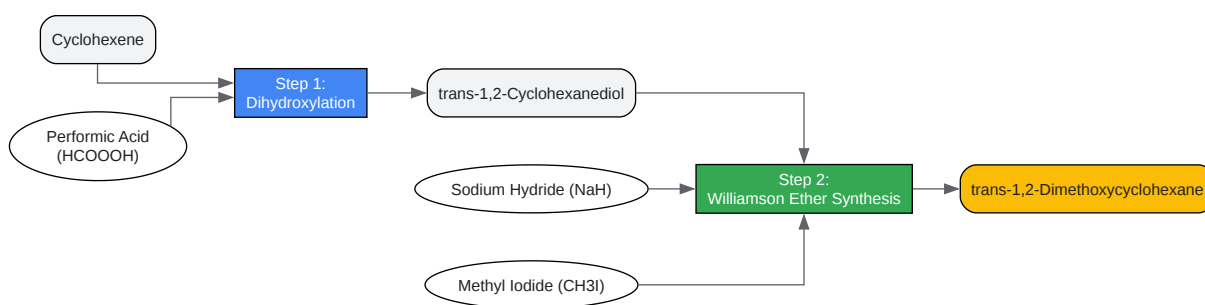
- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and an inert gas inlet, add trans-1,2-cyclohexanediol (1.0 equivalent).
- **Dissolution:** Dissolve the diol in anhydrous THF or DMF.
- **Deprotonation:** Under an inert atmosphere, cool the solution in an ice bath (0 °C). Carefully add sodium hydride (2.2 equivalents of 60% dispersion in mineral oil) portion-wise to the stirred solution. Allow the mixture to stir at 0 °C for 30 minutes and then at room temperature for 1 hour, or until hydrogen gas evolution ceases.
- **Methylation:** Cool the resulting alkoxide solution back to 0 °C. Add methyl iodide (2.5 equivalents) dropwise via the dropping funnel. After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- **Work-up:**
 - Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.

- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
 - The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure trans-**1,2-dimethoxycyclohexane**.

Visualizations

Synthesis Workflow

The following diagram illustrates the overall workflow for the synthesis of trans-**1,2-dimethoxycyclohexane**.

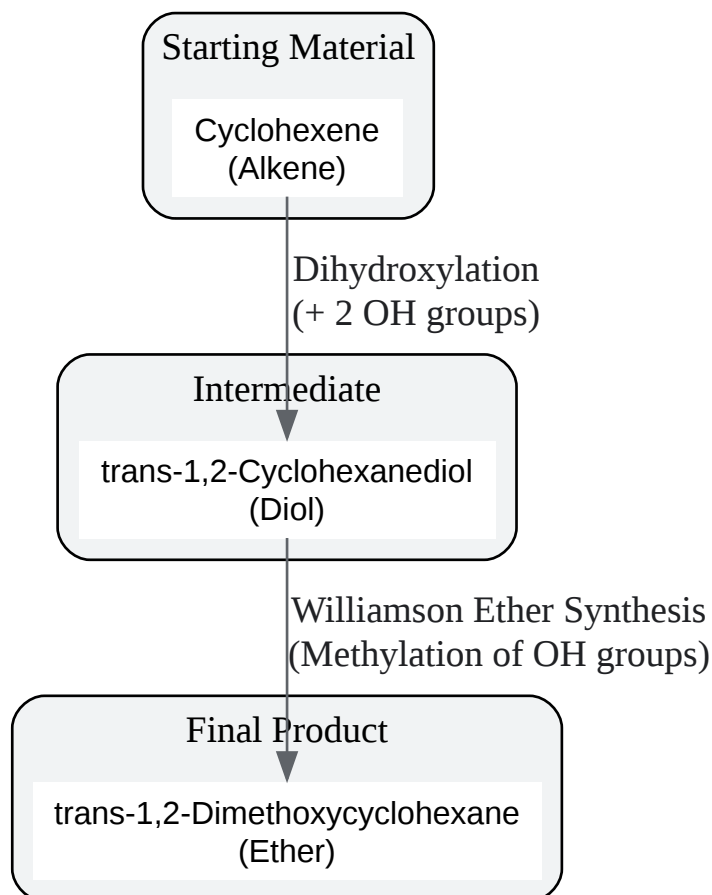


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Caption: Overall synthesis workflow for trans-**1,2-dimethoxycyclohexane**.

Logical Relationship of Reaction Steps

This diagram outlines the logical progression from starting material to the final product, highlighting the key transformation in each step.



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Caption: Logical progression of the synthesis.

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